

Application Notes: Immunohistochemical Staining of Adipsin in Pancreatic Tissue

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Compound of Interest

Compound Name: Adiposin

Cat. No.: B1587577

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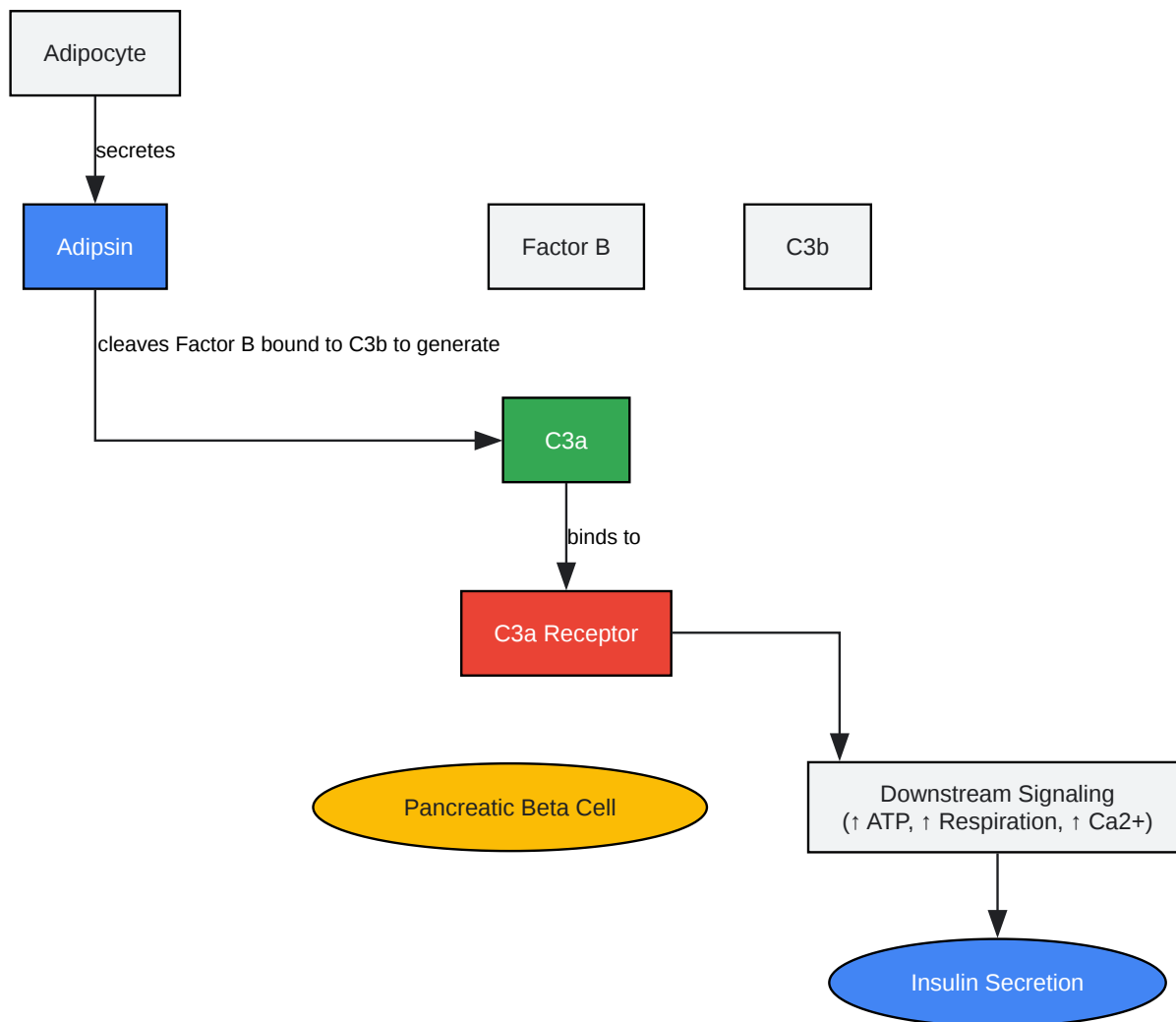
For Researchers, Scientists, and Drug Development Professionals

Introduction

Adipsin, also known as Complement Factor D, is an adipokine primarily secreted by adipocytes that plays a crucial role in metabolic homeostasis. Recent studies have highlighted its significance in pancreatic function, particularly in preserving and promoting the function of insulin-secreting beta cells. Adipsin is involved in the alternative complement pathway, where it catalyzes the production of C3a, a potent insulin secretagogue.^{[1][2][3]} The Adipsin/C3a pathway represents a critical link between adipose tissue and pancreatic islet physiology, and its dysregulation has been associated with beta cell failure in type 2 diabetes.^{[1][4][5][6]} Immunohistochemical (IHC) localization of Adipsin in pancreatic tissue is a valuable technique to study its expression patterns in various metabolic states and to elucidate its role in pancreatic pathology.

Signaling Pathway

Adipsin, secreted by fat cells, acts on pancreatic beta cells to enhance insulin secretion. It does so by generating the peptide C3a, which then binds to its G protein-coupled receptor (C3aR) on the beta cells.^{[1][5]} This interaction triggers downstream signaling cascades that augment ATP levels, respiration, and cytosolic free calcium (Ca²⁺), all of which are critical for insulin exocytosis.^{[1][6]}



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